

A Technical Guide to Ethyl 3-mercaptopropionate: Commercial Sources, Purity, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 3-mercaptopropionate*

Cat. No.: *B129965*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl 3-mercaptopropionate**, a key reagent in various research and development applications, including the synthesis of pharmaceutical compounds. This document details its commercial availability, typical purity grades, and analytical methodologies for quality assessment. Furthermore, it presents a representative synthesis protocol and a typical workflow for its procurement and use in a research setting.

Commercial Availability and Purity Grades

Ethyl 3-mercaptopropionate is readily available from a variety of chemical suppliers, catering to different scales of research and production needs. The purity of commercially available **Ethyl 3-mercaptopropionate** typically ranges from 95% to over 99%, with the most common analytical method for purity verification being Gas Chromatography (GC). Below is a summary of prominent suppliers and their offered purity grades.

Supplier	Stated Purity	Analytical Method
Sigma-Aldrich	99% [1]	-
Thermo Scientific	98% [2]	GC (>=97.5 %) [2]
TCI Chemicals	>98.0% [3]	GC [3]
Santa Cruz Biotechnology	≥97% [4]	-
Ambeed, Inc. (via Sigma-Aldrich)	99% [1]	-
CymitQuimica	Min. 95%	-
Biosynth	-	-
Spectrum Chemical	Approx. 99%	-

It is important for researchers to request a lot-specific Certificate of Analysis (CoA) from the supplier to obtain detailed information on the purity and the methods used for its determination.

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 3-mercaptopropionate** is provided below for easy reference.

Property	Value
CAS Number	5466-06-8 [5]
Molecular Formula	C5H10O2S [5]
Molecular Weight	134.2 g/mol [6]
Appearance	Colorless to pale yellow liquid [2]
Boiling Point	75-76 °C at 10 mmHg [5]
Density	1.059 g/mL at 20 °C [5]
Refractive Index	1.4560 to 1.4580 (20°C, 589 nm) [2]
Flash Point	72 °C [6]

Experimental Protocols

Representative Synthesis of Ethyl 3-mercaptopropionate

A common method for the synthesis of **Ethyl 3-mercaptopropionate** is the Fischer esterification of 3-mercaptopropionic acid with ethanol, often catalyzed by an acid. Below is a representative laboratory-scale protocol adapted from literature procedures.

Materials:

- 3-Mercaptopropionic acid
- Ethanol (absolute)
- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 1 mole of 3-mercaptopropionic acid with 3 moles of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 0.05 moles) to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the ethanol under reduced pressure using a rotary evaporator.
- Purify the crude product by vacuum distillation to obtain pure **Ethyl 3-mercaptopropionate**.

Purity Analysis by Gas Chromatography (GC)

The purity of **Ethyl 3-mercaptopropionate** is most commonly determined by Gas Chromatography with a Flame Ionization Detector (GC-FID). The following is a hypothetical but typical set of GC parameters that could be used for this analysis.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary Column: DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness)

GC Conditions:

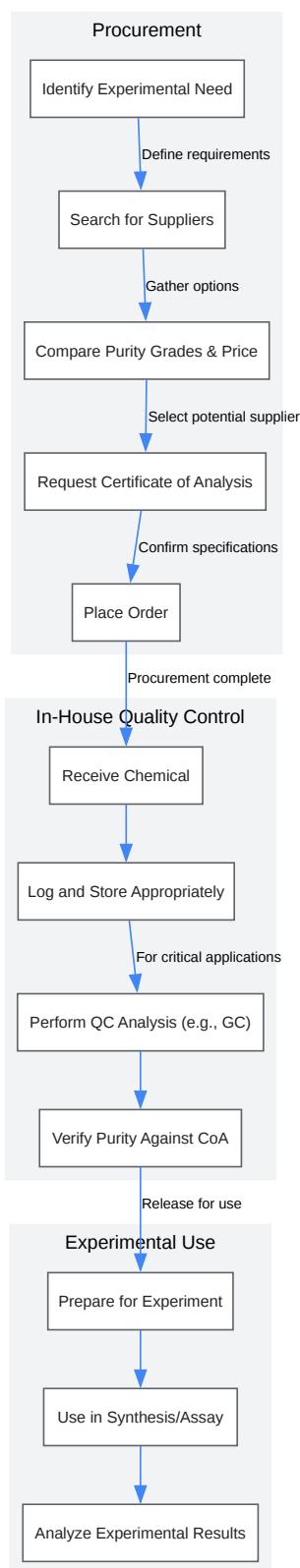
- Injector Temperature: 250 °C
- Detector Temperature: 280 °C
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 200 °C
 - Hold at 200 °C for 5 minutes
- Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1 mL/min)

- Injection Volume: 1 μ L (split or splitless injection depending on concentration)
- Sample Preparation: Dilute the sample in a suitable solvent such as dichloromethane or ethyl acetate.

Data Analysis: The purity is determined by calculating the area percentage of the **Ethyl 3-mercaptopropionate** peak relative to the total area of all peaks in the chromatogram.

Workflow for Procurement and Use

The following diagram illustrates a typical workflow for a research laboratory from identifying the need for **Ethyl 3-mercaptopropionate** to its final use in an experiment.



[Click to download full resolution via product page](#)

Caption: Workflow for procuring and using **Ethyl 3-mercaptopropionate** in a research setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ethyl methyl mercaptopropionate, 13327-56-5 [thegoodsentscompany.com]
- 2. Ethyl 3-mercaptopropionate | 5466-06-8 | FE62969 [biosynth.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. Ethyl 3-Mercaptopropionate | 5466-06-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. Ethyl 3-mercaptopropionate | CymitQuimica [cymitquimica.com]
- 6. ethyl 3-mercaptopropionate, 5466-06-8 [thegoodsentscompany.com]
- To cite this document: BenchChem. [A Technical Guide to Ethyl 3-mercaptopropionate: Commercial Sources, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b129965#commercial-sources-and-purity-grades-of-ethyl-3-mercaptopropionate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com